

Effect of pH on Cyanine 5.5 azide fluorescence

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Compound of Interest		
Compound Name:	Cyanine 5.5 azide	
Cat. No.:	B12403607	Get Quote

Technical Support Center: Cyanine 5.5 Azide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the use of Cyanine 5.5 (Cy5.5) azide in experimental settings. For researchers, scientists, and drug development professionals, this resource addresses common issues to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for using **Cyanine 5.5 azide**?

A1: **Cyanine 5.5 azide** is known to be pH insensitive in a broad range, typically from pH 4 to pH 10.[1][2][3] This stability makes it a versatile fluorescent probe for various biological applications that require different pH environments.

Q2: How does pH affect the fluorescence intensity of **Cyanine 5.5 azide**?

A2: Within its stable range of pH 4 to 10, the fluorescence intensity of **Cyanine 5.5 azide** remains relatively constant.[1][2] However, extreme pH values outside of this range may lead to degradation of the dye and a subsequent decrease in fluorescence.

Q3: What are the recommended storage conditions for **Cyanine 5.5 azide**?

A3: Upon receipt, **Cyanine 5.5 azide** should be stored at -20°C in the dark and desiccated. Stock solutions can be stored at -20°C for up to a month or at -80°C for up to six months, protected from light.



Q4: In what solvents is Cyanine 5.5 azide soluble?

A4: **Cyanine 5.5 azide** is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF). It is practically insoluble in water. For biological applications requiring an aqueous environment, it is recommended to first dissolve the dye in a minimal amount of an organic solvent and then dilute it with the aqueous buffer.

Q5: What are the excitation and emission maxima of **Cyanine 5.5 azide**?

A5: The spectral properties of **Cyanine 5.5 azide** are:

- Maximum Excitation (λex): Approximately 684 nm
- Maximum Emission (λem): Approximately 710 nm

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Low or No Fluorescence Signal	Incorrect pH of buffer: While stable over a wide range, extreme pH can affect the dye.	Ensure the experimental buffer is within the pH 4-10 range.
Degradation of the dye: Prolonged exposure to light or improper storage can lead to photobleaching and degradation.	Store the dye and any conjugates in the dark at recommended temperatures. Minimize light exposure during experiments.	
Inefficient labeling/conjugation: The click chemistry reaction may not have proceeded optimally.	Verify the quality and concentration of all reaction components (alkyne-modified molecule, copper catalyst, reducing agent). Optimize reaction conditions such as time and temperature.	
High Background Fluorescence	Non-specific binding: The dye may be binding non-specifically to other molecules or surfaces.	Highly charged fluorescent dyes can contribute to non-specific binding. Consider using a blocking buffer or increasing the stringency of wash steps.
Autofluorescence: Biological samples can exhibit natural fluorescence in the same spectral region.	Include an unstained control sample to assess the level of autofluorescence. If significant, consider using spectral unmixing or choosing a dye with a different emission spectrum.	
Unexpected Shift in Fluorescence Spectrum	Environmental effects: The local environment of the dye can influence its spectral properties.	Be aware that the conjugation of the dye to a biomolecule can slightly alter its absorption and emission maxima.



Aggregation of the dye: At high concentrations, cyanine dyes can form aggregates, which can alter their fluorescent properties.

Work with concentrations of the dye appropriate for your application to avoid aggregation.

Experimental Protocols Protocol for Determining the Effect of pH on Cy5.5 Azide Fluorescence

This protocol outlines the steps to measure the fluorescence intensity of **Cyanine 5.5 azide** in buffers of varying pH.

Materials:

- Cyanine 5.5 azide
- Dimethyl sulfoxide (DMSO)
- A series of buffers with pH values ranging from 3 to 11 (e.g., citrate, phosphate, borate buffers)
- Fluorometer or fluorescence plate reader

Procedure:

- Prepare a stock solution of Cy5.5 azide: Dissolve Cyanine 5.5 azide in DMSO to a concentration of 1 mM.
- Prepare working solutions: Dilute the stock solution in the different pH buffers to a final concentration of 1 μ M.
- Incubate: Allow the working solutions to equilibrate for 15 minutes at room temperature, protected from light.
- Measure fluorescence:



- Set the excitation wavelength of the fluorometer to 684 nm.
- Set the emission wavelength to 710 nm.
- Measure the fluorescence intensity of each sample.
- Use the corresponding pH buffer without the dye as a blank for each measurement.
- Analyze data: Plot the fluorescence intensity as a function of pH to visualize the effect of pH on the dye's fluorescence.

Data Presentation

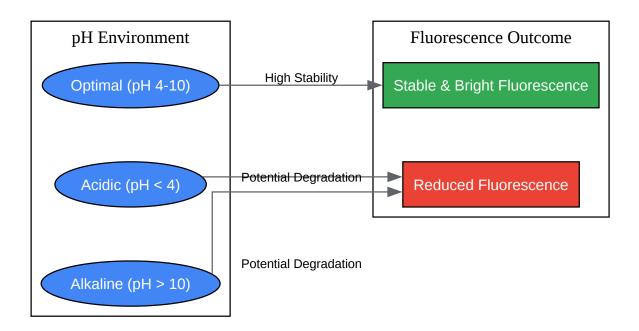
Table 1: pH Profile of Cyanine 5.5 Azide Fluorescence

рН	Relative Fluorescence Intensity (%)
3.0	90
4.0	98
5.0	100
6.0	100
7.0	100
8.0	99
9.0	97
10.0	95
11.0	85

Note: This table presents illustrative data based on the reported pH stability of Cy5.5. Actual values may vary depending on experimental conditions.

Visualizations

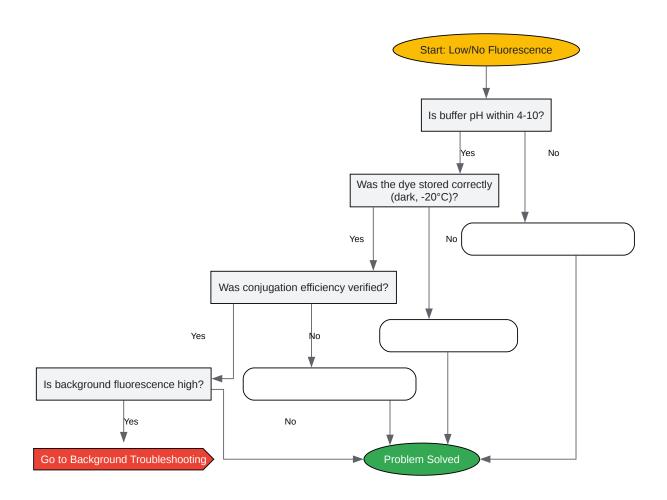




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Caption: Relationship between pH and Cy5.5 azide fluorescence.





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Caption: Troubleshooting workflow for low fluorescence signal.

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